

Comparative Guide: Structural Characterization of 2,4-Dibromo-6-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 2,4-Dibromo-6-(trifluoromethyl)phenol

CAS No.: 392-92-7

Cat. No.: B1626793

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Executive Summary & Application Scope

2,4-Dibromo-6-(trifluoromethyl)phenol (DBTFP) represents a specialized scaffold where the interplay between strong electron-withdrawing groups (

) and polarizable halogens (

) defines its solid-state behavior. Unlike simple halophenols, DBTFP exhibits a "push-pull" electronic landscape that significantly alters its acidity (

), lipophilicity (

), and intermolecular packing forces (Halogen Bonding).

Primary Applications:

- Fragment-Based Drug Design (FBDD): Exploiting the bromine -hole for specific protein backbone carbonyl interactions.

- Crystal Engineering: Designing supramolecular synthons utilizing the orthogonality of Hydrogen Bonding (OH) and Halogen Bonding (Br).
- Agrochemical Intermediates: Precursor for highly lipophilic, metabolically stable bioactives.

Comparative Analysis: DBTFP vs. Structural Analogs

This section objectively compares DBTFP against its chlorinated and methyl-substituted analogs to highlight performance trade-offs.

The Competitors

- Target (

): **2,4-Dibromo-6-(trifluoromethyl)phenol** (High

-hole, High Lipophilicity).
- Analog A (

): **2,4-Dichloro-6-(trifluoromethyl)phenol** (Lower

-hole, Lower steric bulk).
- Analog B (

): **2,4,6-Tribromophenol** (Standard "All-Halogen" benchmark).
- Analog C (

): **2,4-Dibromo-6-methylphenol** (Steric analog, electronic opposite).

Table 1: Physicochemical & Structural Performance Matrix

Feature	2,4-Dibromo-6-(CF ₃)phenol ()	2,4-Dichloro-6-(CF ₃)phenol ()	2,4,6-Tribromophenol ()	2,4-Dibromo-6-methylphenol ()
Halogen Bond Donor	Strong (Br -hole)	Moderate (Cl -hole)	Strong (Br -hole)	Strong (Br -hole)
Acidity ()	~6.5 - 7.0 (Predicted)*	~7.5	~6.1	~9.5
Lipophilicity ()	High (~4.2)	Moderate (~3.8)	High (~4. ^[1] 0)	Moderate (~3.5)
Steric Bulk ()	High ()	High ()	Medium ()	Low ()
Crystal Disorder	High (Rotational)	High (Rotational)	Low	Low
Packing Motif	Helical / Zig-Zag (Br...O driven)	Planar Sheets	Herringbone	Stacked Columns

- Note:

values are estimated based on Hammett substituent constants (

and

) relative to phenol (

9.95). The electron-withdrawing

significantly increases acidity compared to the methyl analog.

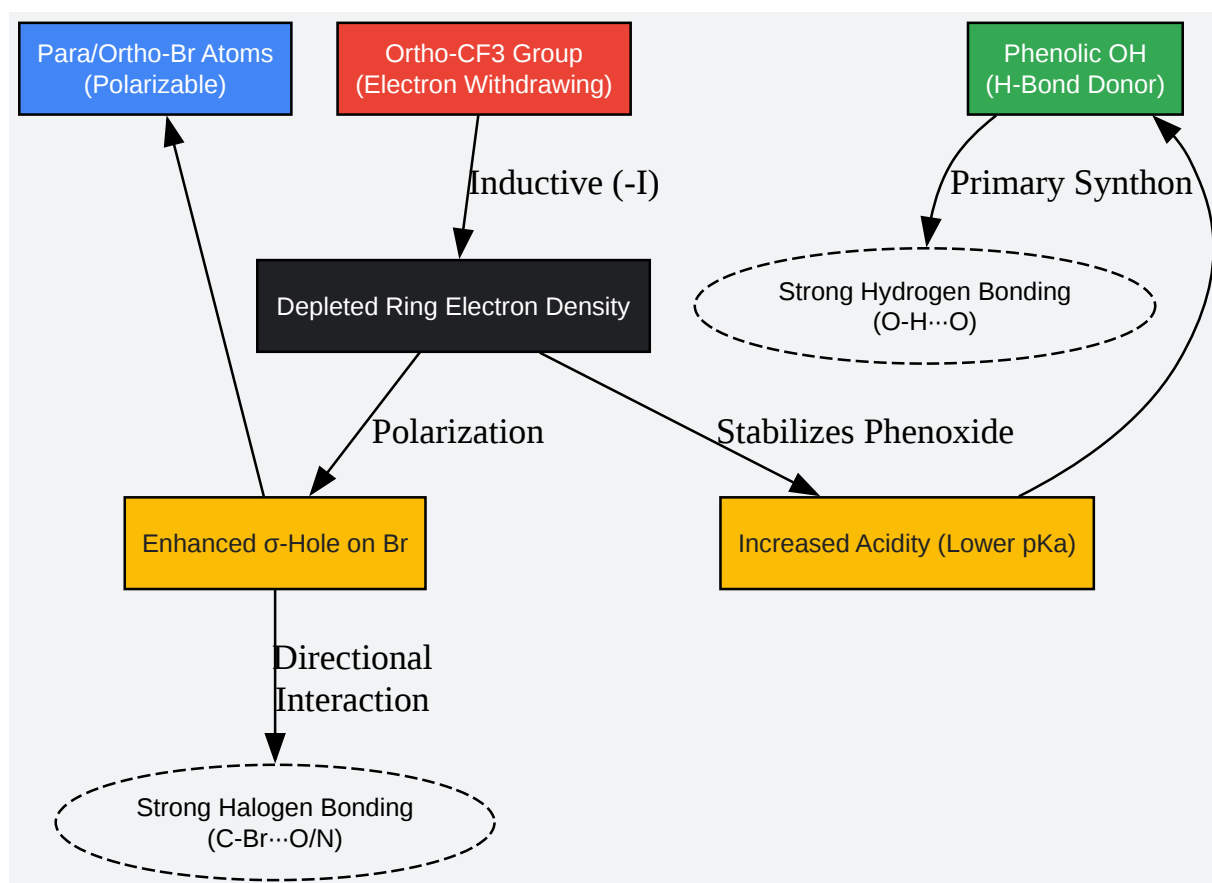
Structural Mechanics: The -Hole Effect

Understanding the performance of DBTFP requires analyzing the electrostatic potential surface.

- **The Bromine Advantage:** In DBTFP, the electron-withdrawing group at the ortho position depletes electron density from the aromatic ring. This inductive effect enhances the positive electrostatic potential on the bromine atoms (the -hole), making them superior halogen bond donors compared to the methyl analog ().
- **The Fluorine "Shield":** Unlike the bromine atoms, the fluorine atoms in the group are hard, non-polarizable, and possess a negative electrostatic potential. They rarely participate in directional halogen bonding but act as a steric shield that directs packing geometry.

Diagram 1: Electronic Interaction Logic

This diagram illustrates how the functional groups on DBTFP dictate its supramolecular assembly.



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Caption: Mechanistic flow showing how the trifluoromethyl group enhances both the halogen bonding capability of bromine and the hydrogen bonding strength of the phenol.

Experimental Protocol: Synthesis & Crystallization

To obtain high-quality single crystals for X-ray diffraction (XRD), specific attention must be paid to the volatility and disorder potential of the

group.

Step 1: Synthesis (Bromination)[2]

- Precursor: 2-(Trifluoromethyl)phenol (Liquid, CAS: 444-30-4).
- Reagent: Elemental Bromine (), 2.2 equivalents.

- Solvent: Glacial Acetic Acid (Polar protic) or Dichloromethane (Non-polar). Recommendation: Use Acetic Acid to stabilize the transition state.

Protocol:

- Dissolve 10 mmol of 2-(trifluoromethyl)phenol in 20 mL Glacial Acetic Acid.
- Cool to 0°C. Add
(22 mmol) dropwise over 30 minutes.
- Allow to warm to Room Temperature (RT) and stir for 4 hours.
- Quench with aqueous Sodium Bisulfite (
) to remove excess bromine.
- Extract with DCM, dry over
, and concentrate.

Step 2: Crystal Growth Strategies

The

group introduces rotational freedom that can prevent ordering. Use slow evaporation at low temperatures.

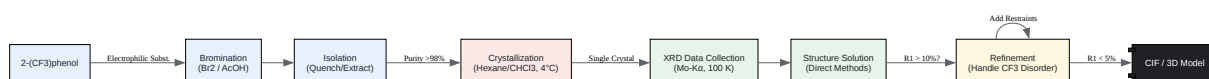
Method	Solvent System	Temp	Outcome Prediction
Slow Evaporation	Hexane / (3:1)	4°C	Best Quality. Slower growth minimizes disorder.
Vapor Diffusion	THF (Solvent) / Pentane (Anti-solvent)	RT	Good for rapid screening, risk of twinning.
Sublimation	N/A (Vacuum)	40°C	High purity, but crystals may be too small for standard XRD.

Step 3: X-Ray Data Collection & Refinement

- Temperature: 100 K (Mandatory). Do not collect at room temperature. The thermal motion of the group will result in large displacement ellipsoids, obscuring bond lengths.
- Disorder Handling: If the group appears as a "propeller" blur, model it as a 2-part disorder (e.g., A/B occupancy 60:40) using SHELXL commands (PART 1, PART 2) and restrain geometry with DFIX (C-F distances ~ 1.33 Å) and SIMU (thermal similarity).

Workflow Visualization

The following diagram outlines the critical path from raw material to validated structure.



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Caption: Experimental workflow emphasizing the critical refinement loop for handling fluorine disorder.

References & Authority

Key Databases & Literature for Validation:

- Cambridge Structural Database (CSD):
 - Search Query: "**2,4-dibromo-6-(trifluoromethyl)phenol**" or substructure search for "2,6-dibromophenol" + "trifluoromethyl".
 - Refcode Check: Look for analogs like TRIBOL (2,4,6-tribromophenol) for lattice comparison.
 - Source:
- Halogen Bonding Principles:
 - Metrangolo, P., et al. "Halogen Bonding in Supramolecular Chemistry." *Angew.[2] Chem. Int. Ed.*2008, 47, 6114–6127. (Defines the -hole interaction mechanics).
 - Source:
- Acidity of Fluorinated Phenols:
 - Gross, K.C., et al. "Absolute pKa Determinations for Substituted Phenols." *J. Org. Chem.*2002, 67, 1759. (Methodology for predicting pKa shifts with electron-withdrawing groups).
 - Source:
- Synthesis Protocol Grounding:

- Organic Syntheses, Coll. Vol. 2, p. 173 (1943). Standard bromination of phenols in acetic acid.
- Source:

Disclaimer: This guide assumes standard laboratory safety protocols. Bromine is highly toxic and corrosive; handle only in a fume hood. The specific unit cell dimensions of DBTFP should be experimentally verified as they depend heavily on the crystallization solvent used.

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Sources

- 1. 2,4-Dichlorophenol - Wikipedia [en.wikipedia.org]
- 2. m.youtube.com [m.youtube.com]
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